

C19H19F2N7O structure-activity relationship (SAR) studies

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Compound of Interest

Compound Name: C19H19F2N7O

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The **C19H19F2N7O** Structure-Activity Relationship (SAR) Guide focuses on L-838,417, a landmark compound in neuropsychopharmacology designed to decouple anxiolysis from sedation.

Part 1: Executive Summary & Compound Identity

Compound Identity:

- Code Name: L-838,417[1][2][3][4][5][6][7]
- IUPAC Name: 7-(tert-butyl)-3-(2,5-difluorophenyl)-6-((1-methyl-1H-1,2,4-triazol-5-yl)methoxy)-[1,2,4]triazolo[4,3-b]pyridazine
- Molecular Formula: **C19H19F2N7O**
- Class: Subtype-Selective GABA-A Receptor Positive Allosteric Modulator (PAM)

The Core Problem: Traditional benzodiazepines (e.g., Diazepam) bind indiscriminately to GABA-A receptors containing

,
,
, and

subunits.[8]

- activation: Causes sedation, ataxia, and addiction.

- /

activation: Mediates anxiolysis (anti-anxiety) and analgesia.

- activation: Linked to cognitive impairment (amnesia).

The L-838,417 Solution: L-838,417 was engineered to bind to all four subtypes with high affinity but acts as a functional antagonist at

(blocking sedation) while functioning as a partial agonist at

,
, and

. This "

-sparing" profile allows for potent anxiety relief without the sedative side effects of classical benzodiazepines.

Part 2: Structure-Activity Relationship (SAR) Analysis

The SAR of L-838,417 is built upon the [1,2,4]triazolo[4,3-b]pyridazine scaffold. The optimization process focused on three critical regions: the "Selectivity Switch," the "Metabolic Shield," and the "Binding Anchor."

The Scaffold (Core)

- Structure: Triazolo[4,3-b]pyridazine.[9][10]

- Function: Serves as a bioisostere to the classical benzodiazepine core (1,4-benzodiazepine). It provides the necessary planar geometry to fit into the benzodiazepine binding pocket at the

/

interface.

Region A: The "Selectivity Switch" (C7 Position)

- Modification: Introduction of a bulky tert-butyl group.
- Mechanistic Insight: This is the critical determinant of the compound's functional selectivity.
 - Observation: Smaller alkyl groups (methyl, ethyl) at this position result in non-selective agonism (sedative).
 - Causality: The bulky tert-butyl group creates a steric clash within the subunit's binding pocket, preventing the conformational shift required for channel opening (efficacy = 0). However, the and pockets are sufficiently flexible or voluminous to accommodate this bulk, allowing partial agonism (efficacy ~40-50%).

Region B: The "Metabolic Shield" (C3 Position)

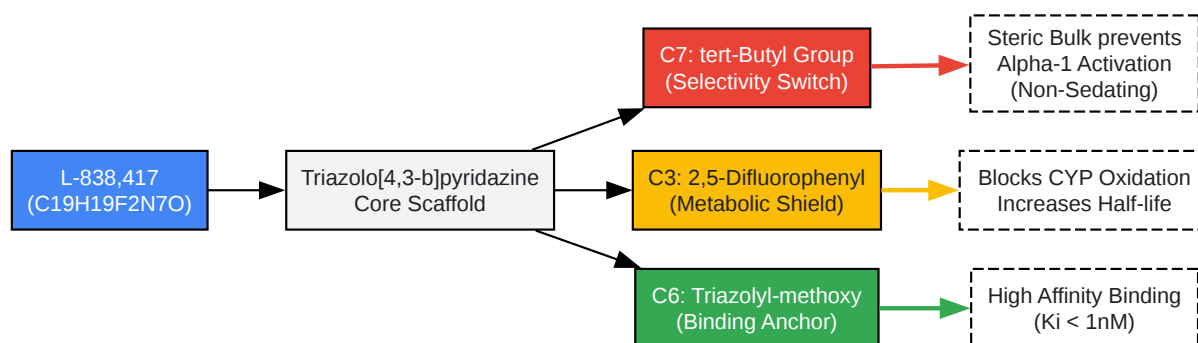
- Modification: 2,5-Difluorophenyl ring.
- Mechanistic Insight:
 - Initial Hits: Unsubstituted phenyl rings at this position were highly susceptible to oxidative metabolism (CYP450), leading to rapid clearance and potential toxic metabolites.
 - Optimization: Fluorine substitution at the 2 and 5 positions blocks metabolic "soft spots" without compromising binding affinity. The electron-withdrawing nature of fluorine also modulates the electronic properties of the aromatic ring, enhancing

-stacking interactions within the receptor.

Region C: The "Binding Anchor" (C6 Position)

- Modification: (1-methyl-1H-1,2,4-triazol-5-yl)methoxy ether linkage.
- Mechanistic Insight:
 - This heterocyclic side chain extends into a specific sub-pocket (likely interacting with His101 residues).
 - The ether oxygen provides a hydrogen bond acceptor capability.
 - The triazole ring enhances water solubility and contributes to the high affinity ($K_i < 1 \text{ nM}$) across all subtypes.

Part 3: Visualization of SAR Logic



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Caption: Structural dissection of L-838,417 showing the functional role of key substituents.

Part 4: Performance Comparison

The following table contrasts L-838,417 with standard-of-care agents. Note the distinct "Efficacy Profile" which is more important than binding affinity (K_i) for clinical outcome.

Feature	L-838,417	Diazepam (Valium)	Zolpidem (Ambien)	TPA023
Primary Indication	Anxiolysis (Research)	Anxiety / Seizure	Insomnia	Anxiety (Research)
Affinity (Ki)	High (0.79 nM)	High (16 nM)	High (20 nM)	High
Efficacy	Antagonist (0%)	Agonist (100%)	Agonist (100%)	Antagonist (0%)
/ Efficacy	Partial Agonist (~40%)	Agonist (100%)	Weak Agonist	Partial Agonist (~15%)
Sedation Risk	Negligible	High	High	Negligible
Anxiolytic Potency	High	High	Low	Moderate
Metabolic Stability	High (due to F-sub)	Moderate	Low	Moderate

Key Insight: L-838,417 demonstrates that occupancy does not equal activation. It occupies the receptor (blocking other agonists) but does not activate it, effectively "sparing" the user from sedation.

Part 5: Experimental Protocols

To validate the SAR of **C19H19F2N7O** analogs, two primary assays are required: Binding (Affinity) and Function (Efficacy).

Protocol A: Radioligand Binding Assay (Affinity)

Objective: Determine Ki values for GABA-A subtypes.[\[1\]](#)

- Tissue Preparation: Transfect HEK293 cells with human cDNAs for

, etc. Harvest membranes by centrifugation (40,000 x g).

- Ligand: Use [³H]Flumazenil (a non-selective benzodiazepine antagonist) as the radiotracer.
- Incubation: Incubate membrane homogenates with [³H]Flumazenil (1 nM) and varying concentrations of L-838,417 (to M) for 60 min at 4°C.
- Termination: Filter through GF/B filters using a cell harvester; wash with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC₅₀ and convert to K_i using the Cheng-Prusoff equation.
 - Target Result: K_i ~0.5 - 2.0 nM across all subtypes (indicating non-selective binding).

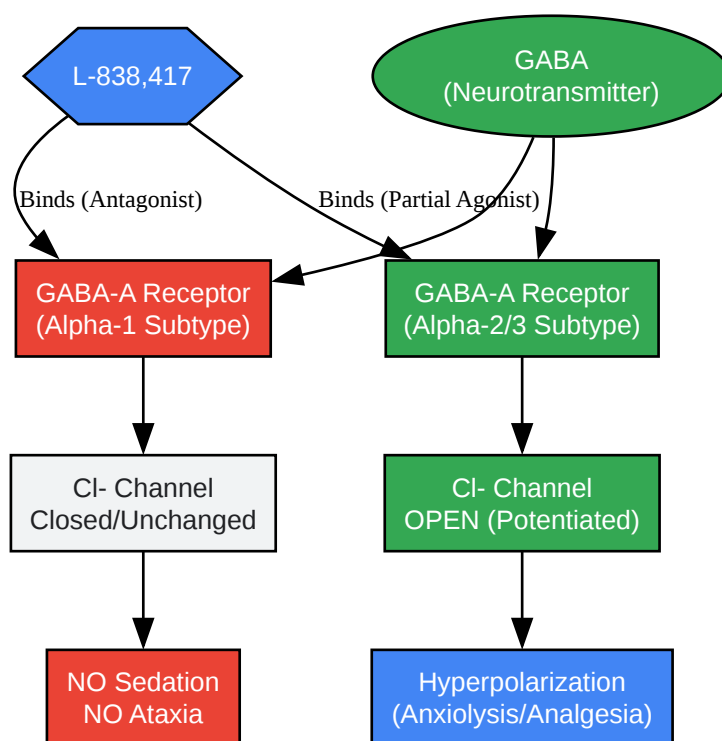
Protocol B: Two-Electrode Voltage Clamp (Efficacy)

Objective: Determine if the compound is an agonist, antagonist, or partial agonist.

- System: *Xenopus laevis* oocytes expressing specific GABA-A subtypes.
- Setup: Clamp oocyte membrane potential at -60 mV.
- GABA Control: Apply a sub-maximal dose of GABA (EC₂₀) to establish a baseline chloride current ().
- Drug Application: Co-apply GABA (EC₂₀) + L-838,417 (1 M). Measure the new current ().
- Calculation: % Potentiation = .

- Target Result (): ~0% potentiation (Antagonist).[1]
- Target Result (): ~40-60% potentiation (Partial Agonist).
- Comparison: Diazepam typically yields >100% potentiation.

Part 6: Signaling Pathway Visualization



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Caption: Differential signaling pathway of L-838,417 at Alpha-1 vs Alpha-2/3 subtypes.[11]

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